

# Vactosertib plasma concentration maintenance strategies

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Vactosertib

CAS No.: 1352608-82-2

Cat. No.: S549105

[Get Quote](#)

## Vactosertib Dosing Regimen & Schedule

The established strategy to maintain plasma concentration is an **intermittent dosing schedule** within a 28-day cycle [1] [2]:

- **Vactosertib** is administered orally for **five consecutive days each week**, followed by a two-day rest [3].
- This pattern repeats weekly throughout the cycle: Days 1-5, 8-12, 15-19, and 22-26 [1] [2].
- This schedule is combined with **Pomalidomide** (4 mg, days 1-21 of the 28-day cycle) [1] [2].

The maximum tolerated dose (MTD) of 200 mg twice daily is recommended for future clinical studies [1] [4]. The dosing schedule can be visualized as follows:

## Vactosertib 28-Day Dosing Cycle

Week 1

D1D2D3D4D5D6D7Vactosertib Dose Days 1-5

Week 2

D8D9D10D11D12D13D14Vactosertib Dose Days 8-12

Week 3

D15D16D17D18D19D20D21Vactosertib Dose Days 15-19

Week 4

D22D23D24D25D26D27D28Vactosertib Dose Days 22-26

Concurrent Pomalidomide (4 mg): Days 1-21

Click to download full resolution via product page

## Key Pharmacokinetic (PK) Parameters

The table below summarizes the primary PK parameters observed at two dose levels in the clinical study, which are critical for understanding plasma concentration maintenance [1].

Parameter	100 mg Vactosertib	200 mg Vactosertib
Tmax (Time to Cmax)	1.3 ± 0.5 h	1.5 ± 1.0 h
t1/2 (Half-life)	3.5 ± 0.4 h	3.3 ± 1.3 h
AUCobs (Area Under Curve)	6175.5 ± 1349.7 ng/mL·h	4251.8 ± 1307.6 ng/mL·h

### Key Insights from PK Data:

- **Rapid Absorption:** The short Tmax indicates the drug is rapidly absorbed after oral administration [1].
- **Short Half-Life:** The relatively short half-life of approximately 3.5 hours supports the use of a twice-daily (bid) dosing schedule to help maintain effective plasma concentrations throughout the day [1].
- **Complex Elimination:** The PK profile was well-characterized by a two-compartment model with parallel first-order and Michaelis-Menten elimination, approximating target-mediated drug disposition kinetics [1].

## Troubleshooting Guide & FAQs

**Q1: What is the recommended strategy to maintain stable plasma levels of Vactosertib given its short half-life?**

- **A:** The recommended strategy is an **intermittent twice-daily dosing schedule**. Administering the drug twice a day helps counteract the rapid clearance indicated by the short half-life. The structured 5-days-on, 2-days-off weekly schedule is designed to maintain therapeutic exposure while potentially managing long-term toxicity [1] [2].

**Q2: What analytical methods are used to determine Vactosertib plasma concentration?**

- **A:** The clinical study used validated pharmacokinetic assays to determine parameters like AUC and C<sub>max</sub> [1]. For in vitro research, cell viability can be assessed using the **XTT assay** [3].
  - **XTT Protocol Brief:** Seed cells in 96-well plates, add **Vactosertib** at desired concentrations, and incubate for 72 hours. Add activated-XTT reagent, incubate for 3 hours at 37°C, and measure absorbance at 475 nm [3].

**Q3: How does Vactosertib's pharmacokinetic profile influence combination therapy?**

- **A:** The favorable PK parameters and oral availability make it suitable for combination with other drugs like Pomalidomide [1] [4]. The intermittent dosing schedule of **Vactosertib** aligns well with the 21-days-on/7-days-off schedule of Pomalidomide, simplifying the combination regimen for patients [1] [2].

## Conclusion

The core strategy for maintaining **Vactosertib** plasma concentration is the **intermittent, twice-daily dosing schedule** (200 mg bid, 5 days on/2 days off weekly). This regimen was established based on PK data showing rapid absorption and a short half-life, and it was successfully used in clinical combination therapy.

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. The TGF $\beta$  type I receptor kinase inhibitor vactosertib in ... [nature.com]
2. The TGF $\beta$  type I receptor kinase inhibitor vactosertib in ... [pmc.ncbi.nlm.nih.gov]
3. Vactosertib, a novel TGF- $\beta$ 1 type I receptor kinase inhibitor ... [pmc.ncbi.nlm.nih.gov]
4. The TGF $\beta$  Type I Receptor Kinase Inhibitor Vactosertib ... [sciencedirect.com]

To cite this document: Smolecule. [Vactosertib plasma concentration maintenance strategies].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b549105#vactosertib-plasma-concentration-maintenance-strategies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)